

# 2-(4-(Dimethylamino)phenyl)acetohydrazide molecular structure and weight

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## Compound of Interest

Compound Name: 2-(4-(Dimethylamino)phenyl)acetohydrazide

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## In-Depth Technical Guide: 2-(4-(Dimethylamino)phenyl)acetohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential synthesis of **2-(4-(Dimethylamino)phenyl)acetohydrazide**. It is intended for an audience with a technical background in chemistry and pharmacology.

## Core Molecular Data

**2-(4-(Dimethylamino)phenyl)acetohydrazide** is a hydrazide derivative containing a dimethylamino-substituted phenyl ring. The fundamental molecular characteristics of this compound are summarized in the table below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N <sub>3</sub> O
Molecular Weight	193.25 g/mol
CAS Number	100133-14-0
Canonical SMILES	CN(C)C1=CC=C(C=C1)CC(=O)NN
InChI Key	Not readily available
Appearance	Solid (predicted)
Storage Temperature	2-8°C

## Molecular Structure

The molecular structure of **2-(4-(Dimethylamino)phenyl)acetohydrazide** consists of a central acetohydrazide functional group, which is attached to a phenyl ring at the alpha-carbon. The phenyl ring is substituted at the para-position with a dimethylamino group.

Caption: 2D representation of **2-(4-(Dimethylamino)phenyl)acetohydrazide**.

## Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **2-(4-(Dimethylamino)phenyl)acetohydrazide** is not readily available in the surveyed literature, a general and widely applicable method for the synthesis of acetohydrazide derivatives from their corresponding esters can be adapted. The following protocol for the synthesis of 2-acetylhydrazono-2-phenylacetohydrazide serves as a representative example.<sup>[1]</sup>

### Synthesis of a Phenylacetohydrazide Derivative

This protocol describes the synthesis of a phenylacetohydrazide derivative via the hydrazinolysis of a phenylglyoxylic acid ethyl ester derivative.<sup>[1]</sup>

Materials:

- Phenylglyoxylic acid ethyl ester 2-acetylhydrazone (0.1 mol)<sup>[1]</sup>

- Ethanol (100 ml)[1]
- Hydrazine hydrate (0.1 mol)[1]
- Petrol ether (for recrystallization)[1]

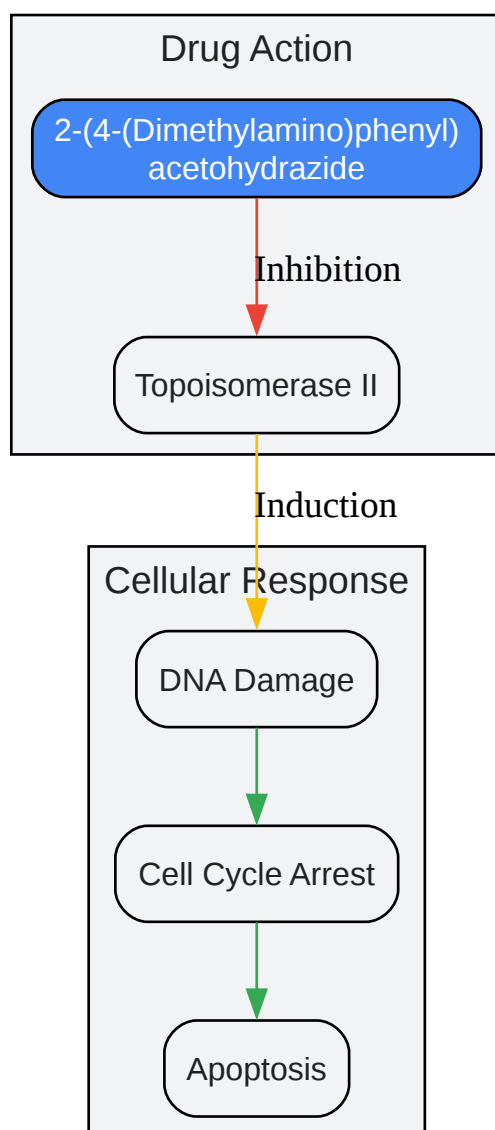
#### Procedure:

- Dissolve 23.4 g (0.1 mol) of phenylglyoxylic acid ethyl ester 2-acetylhydrazone in 100 ml of ethanol in a flask equipped with a stirrer and a reflux condenser.[1]
- Slowly add 7.5 g (0.1 mol) of hydrazine hydrate to the solution from a dropping funnel over a period of 30 minutes.[1]
- Maintain the temperature of the reaction mixture at 25–30°C for two hours.[1]
- Distill off a portion of the solvent under reduced pressure.[1]
- Cool the remaining solution in an ice water bath until white crystals precipitate.[1]
- Collect the crystals by filtration. The reported yield for 2-acetylhydrazono-2-phenylacetohydrazide is 87.3%. [1]
- Recrystallize the product from petrol ether to obtain single crystals suitable for analysis.[1]

## Potential Biological Activity and Signaling Pathways

The 4-(dimethylamino)phenyl moiety is a structural feature found in a number of compounds investigated for their anticancer properties.[2] For instance, the activated metabolite of banoxantrone, which contains a similar structural motif, has been shown to act as a topoisomerase II inhibitor and induce cell cycle arrest.[3] Topoisomerase II is a crucial enzyme involved in DNA replication and transcription. Its inhibition leads to DNA damage and subsequently triggers apoptosis (programmed cell death) in cancer cells.

The following diagram illustrates a potential logical workflow of how a compound containing a 4-(dimethylamino)phenyl group might exert its anticancer effects through the inhibition of Topoisomerase II.



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Caption: Potential mechanism of action via Topoisomerase II inhibition.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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